

Application Note: Protocol for Preparing Indo-1 Sodium Salt Stock Solution

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Compound of Interest

Compound Name: Indo-1 (sodium salt)

Cat. No.: B1164553

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Introduction & Mechanism of Action

Indo-1 is a high-affinity, ratiometric calcium indicator developed for the precise quantification of intracellular free calcium ($[Ca^{2+}]_i$).^{[1][2]} Unlike single-wavelength dyes (e.g., Fluo-4), Indo-1 permits ratiometric measurements, making data independent of dye concentration, cell thickness, or photobleaching.^{[1][2][3]}

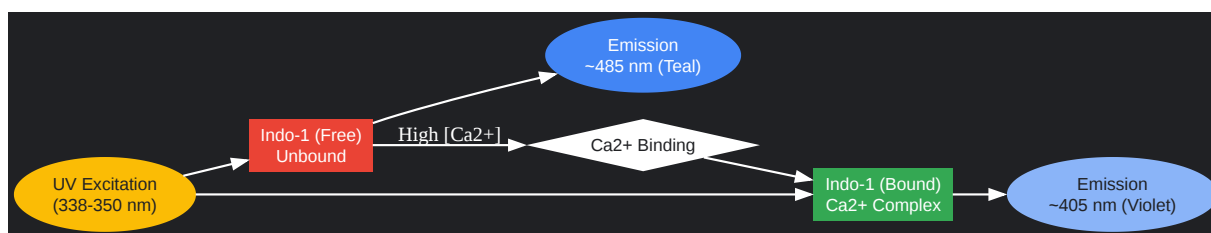
This protocol specifically addresses the Indo-1 Sodium Salt (or Pentapotassium salt) form.^{[1][2]} Unlike the acetoxymethyl (AM) ester form, the salt form is cell-impermeant.^{[1][2]} It is strictly used for:

- Microinjection into cells.^[1]
- Patch-clamp pipette solutions.^{[1][2]}
- Calibration standards (determining in cell-free systems).

Mechanistic Insight

Upon binding to Ca^{2+} , Indo-1 undergoes a shift in its emission spectrum.^{[1][2][3][4][5]} When excited at UV wavelengths (~338–350 nm), the emission peak shifts from ~485 nm (Ca^{2+} -free) to ~405 nm (Ca^{2+} -bound).^{[1][2]} This "blue shift" allows for the calculation of calcium concentration based on the ratio of fluorescence intensities (

).^{[1][2][6]}



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Figure 1: Mechanism of Action.^{[1][2]} Binding of Calcium induces a spectral shift in emission, enabling ratiometric quantification.^{[1][3][4][5]}

Physicochemical Properties & Critical Parameters^{[1][2][7]}

Parameter	Specification	Notes
Molecular Weight	~840 Da (varies by salt stoichiometry)	Check specific lot for exact MW.[1][2]
Solubility	Water, >10 mM	Do NOT use DMSO for the salt form unless strictly necessary; water is preferred to avoid solvent toxicity in patch-clamp. [1]
Excitation Max	338–350 nm	Requires UV laser (e.g., Argon-ion 351 nm) or UV LED. [1][2]
Emission Max	405 nm (Bound) / 485 nm (Free)	Requires 405/30 and 485/30 bandpass filters.[1][2]
(Dissociation)	~230–250 nM	Temperature and pH dependent (lower affinity at 37°C than 22°C).[1][2]
Appearance	Yellow/Orange Solid	Highly hygroscopic.[1]

Preparation Protocol

Materials Required[2][3][5][7][8][9][10][11]

- Indo-1 Sodium Salt (solid).[1][2]
- Solvent: Nuclease-free, deionized water (Milli-Q, 18.2 MΩ[1][2]·cm) or low-ionic strength buffer (e.g., 10 mM HEPES, pH 7.2).[1][2]
 - Warning: Avoid buffers with high Calcium or Magnesium during initial dissolution.[1]
- Vessels: Amber microcentrifuge tubes (light protection is critical).
- Equipment: Vortex mixer, microcentrifuge.

Step-by-Step Methodology

Step 1: Handling & Weighing

Indo-1 salt is hygroscopic.[1][2] If possible, purchase pre-weighed vials (e.g., 1 mg) to avoid weighing errors and moisture introduction.[1][2]

- If weighing is required: Allow the vial to equilibrate to room temperature before opening to prevent condensation. Weigh rapidly in a low-humidity environment.[1][2]

Step 2: Dissolution (Creating the Stock)

Target Stock Concentration: 1 mM to 10 mM.

- Calculation: For 1 mg of Indo-1 Pentapotassium salt (MW ~840 g/mol):

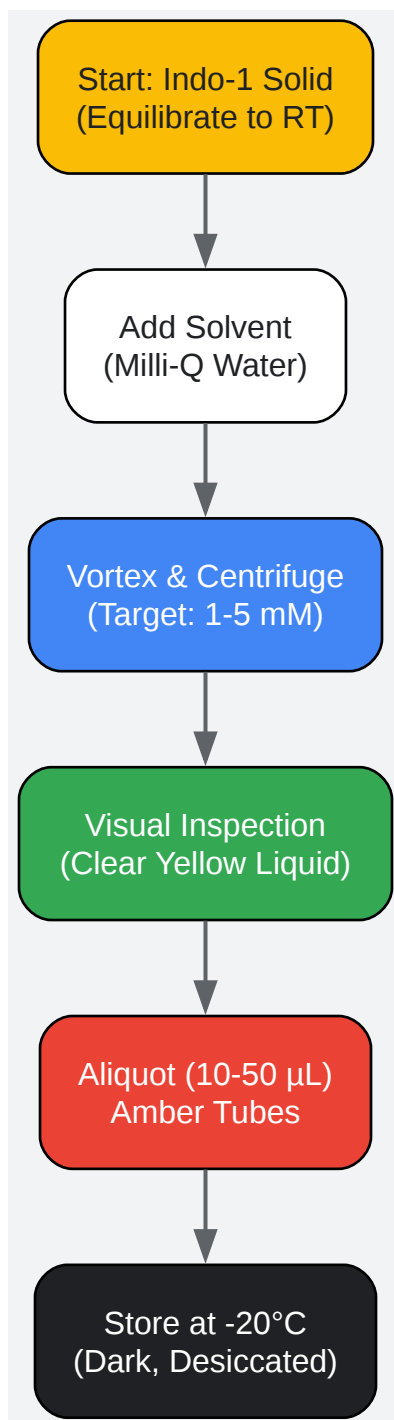
[1][2]

- To make a 1 mM stock from 1 mg: Add ~1.19 mL of water.
- To make a 5 mM stock from 1 mg: Add ~238 μ L of water.
- Add the calculated volume of deionized water directly to the vial.
- Vortex vigorously for 1–2 minutes.
- Centrifuge briefly (10,000 x g, 10 sec) to collect liquid.
- Visual Check: Ensure no particulates remain.[1] The solution should be clear yellow/orange.

Step 3: Aliquoting & Storage

Do not store the bulk stock at 4°C. Hydrolysis and degradation occur over time.

- Divide the stock solution into small aliquots (e.g., 10–50 μ L) in amber tubes.
- Seal with parafilm to prevent evaporation.
- Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).
- Protect from light at all times.[1]



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Figure 2: Preparation Workflow.[1][2] Critical path from solid handling to long-term storage.[1][2]

Quality Control: The "Min/Max" Validation

Before using a stock solution for critical experiments (especially patch-clamp), validate its dynamic range.[1][2]

- Prepare Buffer A (Zero Ca^{2+}): 10 mM HEPES, 140 mM KCl, 10 mM EGTA, pH 7.2.[1][2]
- Prepare Buffer B (Saturated Ca^{2+}): 10 mM HEPES, 140 mM KCl, 10 mM CaCl_2 , pH 7.2.
- Dilute Indo-1: Add stock to each buffer to a final concentration of ~1–5 μM .
- Scan: Perform an emission scan (380–550 nm) with excitation at 350 nm.
 - Pass Criteria: Buffer A should peak at ~485 nm.[1] Buffer B should peak at ~405 nm.[1]
 - Fail Criteria: If both peak at 485 nm, the dye is degraded or the Ca^{2+} buffer is defective.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Fluorescence Signal	Photobleaching	Minimize light exposure; use amber tubes.[1][2] Ensure excitation is <360 nm.
No Spectral Shift	Dye Degradation / Hydrolysis	Discard stock.[1] Prepare fresh from solid. Ensure -20°C storage.
Precipitation	Concentration too high	Do not exceed 10 mM in water. Sonicate briefly if needed.[1]
High Background (Green)	Autofluorescence	Check media/buffer alone.[1] [2] Phenol red in media interferes with Indo-1.[1][2]

References

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